

Dermcidin: A Technical Guide to its Antimicrobial and Antifungal Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Dermcidin
Cat. No.:	B1150715

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Introduction

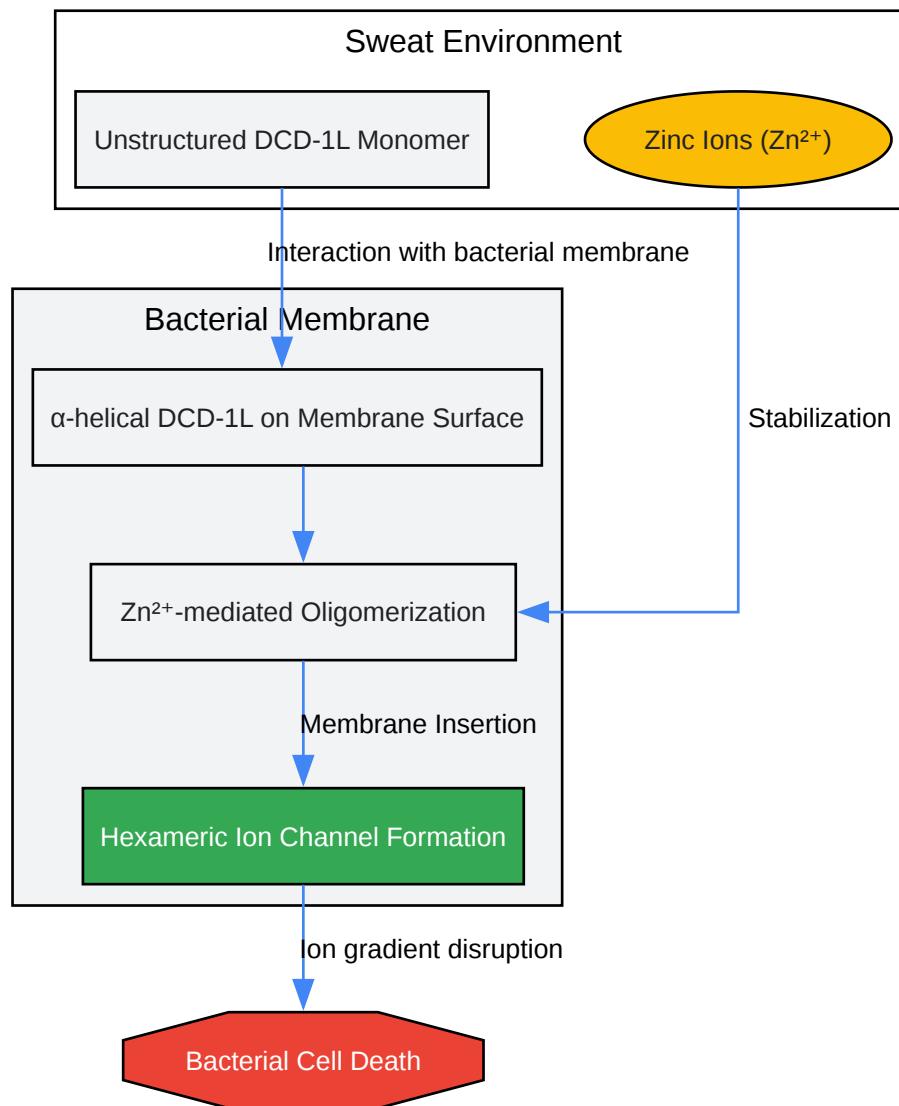
Dermcidin (DCD) is a unique anionic antimicrobial peptide (AMP) constitutively expressed in human eccrine sweat glands and secreted into sweat.^{[1][2]} Following secretion, the 110-amino acid precursor protein is proteolytically processed into several smaller peptides.^{[3][4]} The most abundant and well-studied of these is the 48-amino acid peptide DCD-1L, which exhibits a broad spectrum of activity against various pathogenic bacteria and fungi.^{[5][6]} Unlike the majority of cationic AMPs, DCD and its derivatives are active in the acidic and high-salt conditions of human sweat, suggesting a distinct mechanism of action.^[7] This guide provides a comprehensive overview of the antimicrobial and antifungal properties of **Dermcidin**, its mechanism of action, quantitative activity data, and detailed experimental protocols for its study.

Mechanism of Action

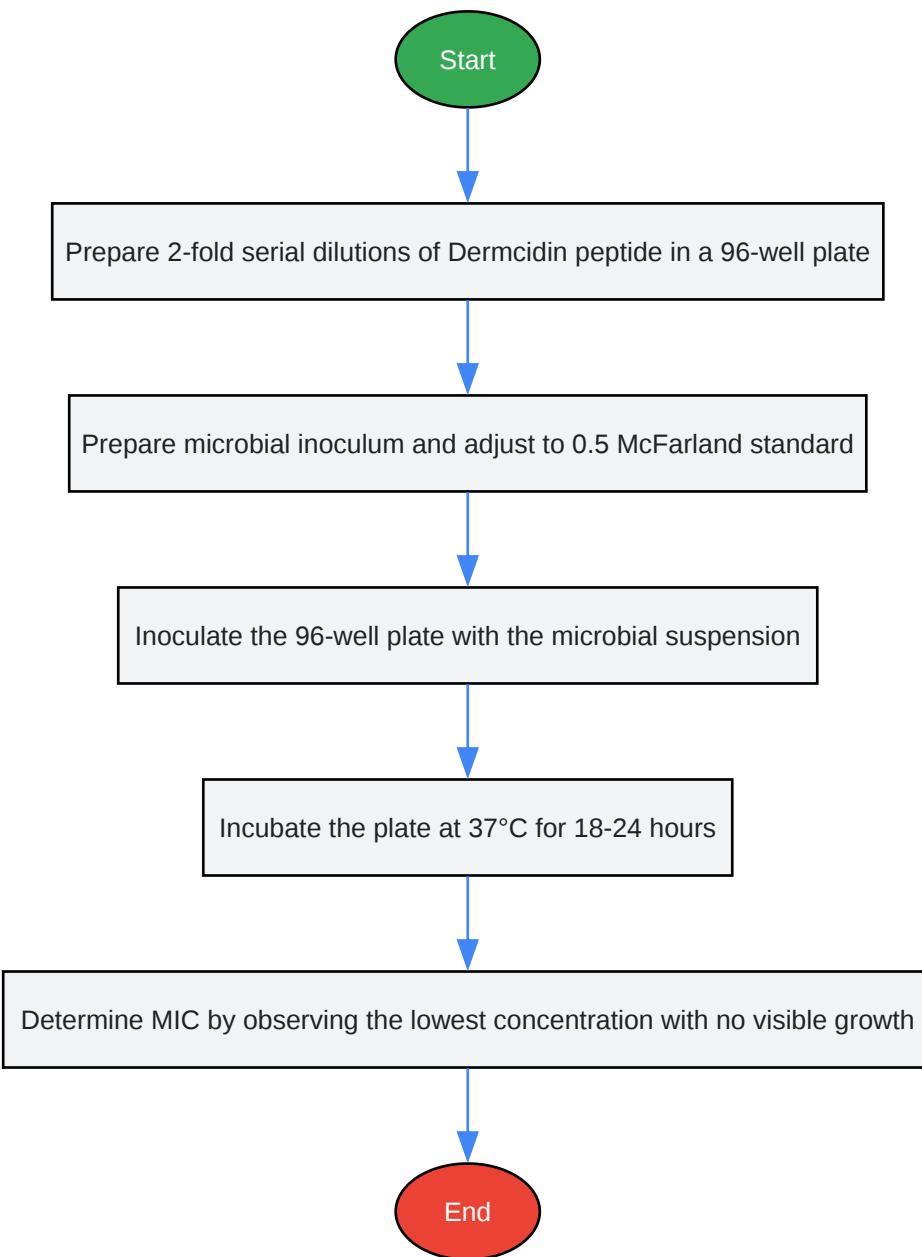
The antimicrobial action of **Dermcidin**, particularly DCD-1L, is distinct from many other AMPs that function by permeabilizing bacterial membranes.^{[1][8]} Instead, DCD-1L is proposed to form ion channels within the bacterial cytoplasmic membrane.^{[2][9]} Upon encountering a bacterial membrane, the initially unstructured DCD-1L peptide adopts an α -helical conformation and binds to the membrane surface.^[9] In the presence of zinc ions (Zn^{2+}), which are naturally found in sweat, DCD-1L monomers oligomerize to form a stable, hexameric helix-bundle.^{[7][10]} This complex inserts into the membrane, forming a voltage-dependent ion channel that disrupts

the transmembrane ion gradient, leading to depolarization and ultimately, bacterial cell death. [2][7] This unique, zinc-dependent mechanism allows **Dermcidin** to function effectively in the challenging environment of the skin surface.

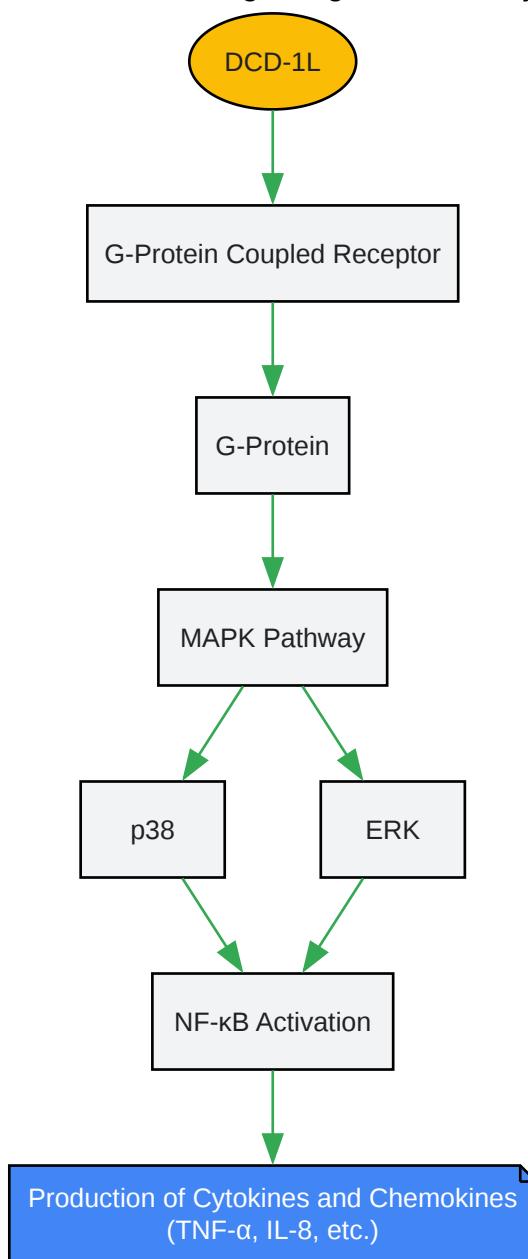
Mechanism of Action of Dermcidin (DCD-1L)



Workflow for Broth Microdilution MIC Assay



DCD-1L-Induced Signaling in Keratinocytes

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- To cite this document: BenchChem. [Dermcidin: A Technical Guide to its Antimicrobial and Antifungal Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1150715#antimicrobial-and-antifungal-activity-of-dermcidin>]

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